

Application Notes and Protocols: Preparation of AMG 837 Calcium Hydrate Stock Solution

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

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Introduction

AMG 837 is a potent and selective partial agonist for the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2][3] As a key regulator of glucose-stimulated insulin secretion (GSIS) in pancreatic β -cells, GPR40 is a significant therapeutic target for type 2 diabetes.[1][4] AMG 837 enhances insulin secretion in a glucose-dependent manner, making it a valuable tool for in vitro and in vivo studies aimed at understanding the role of GPR40 in metabolic diseases.[2] Proper preparation of a stock solution is the first critical step for accurate and reproducible experimental results.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative information for **AMG 837 calcium hydrate**.

Parameter	Value	Reference
Molecular Formula	C ₂₆ H ₂₅ CaF ₃ O ₄	[1]
Molecular Weight	498.56 g/mol	[1]
Solubility in DMSO	≥ 42 mg/mL (≥ 92.22 mM)	[1]
Alternate Solubility in DMSO	45.75 mg/mL (100 mM)	[2]
EC ₅₀ (human GPR40)	13.5 nM (Ca ²⁺ flux assay)	[5]
Recommended Storage (Solid)	-20°C for long-term	[1][4]
Recommended Storage (Stock Solution)	0-4°C for short-term (days to weeks), -20°C for long-term (months)	[4][6]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AMG 837 calcium hydrate** in Dimethyl Sulfoxide (DMSO).

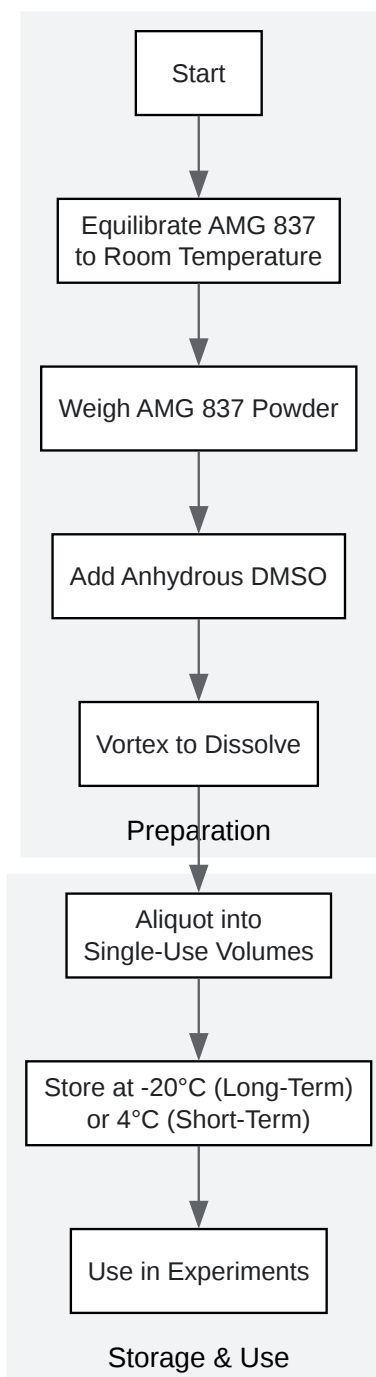
Materials:

- **AMG 837 calcium hydrate** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **AMG 837 calcium hydrate** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Carefully weigh out the desired amount of **AMG 837 calcium hydrate** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.986 mg of the compound (Molecular Weight = 498.56 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of particulates. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary.
- **Aliquoting:** For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for long-term storage. For short-term use (days to weeks), aliquots can be stored at 4°C.

Experimental Workflow Diagram



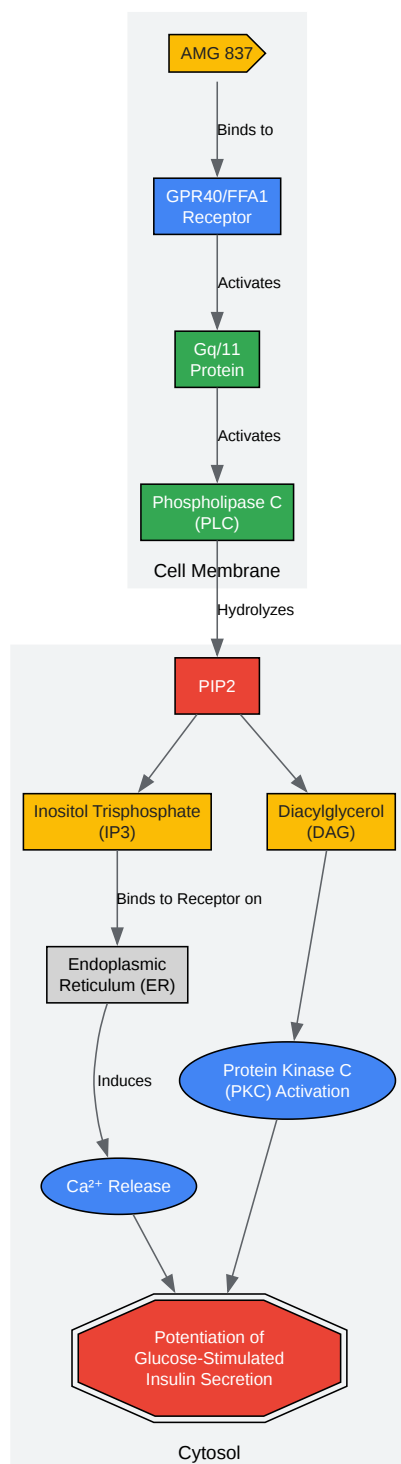
Experimental Workflow for Stock Solution Preparation

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Caption: Workflow for preparing **AMG 837 calcium hydrate** stock solution.

Signaling Pathway Diagram

AMG 837 acts as a partial agonist at the GPR40 receptor. The binding of AMG 837 to GPR40, which is predominantly expressed on pancreatic β -cells, initiates a signaling cascade that potentiates glucose-stimulated insulin secretion.



AMG 837-Mediated GPR40 Signaling Pathway

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